

Tetrapropylammonium Iodide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrapropylammonium iodide

Cat. No.: B146149

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrapropylammonium iodide (TPAI) is a quaternary ammonium salt with significant applications across various scientific disciplines. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis and purification protocols, and key applications, with a focus on its role as a phase-transfer catalyst and a component in materials science. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Tetrapropylammonium iodide, with the chemical formula $C_{12}H_{28}IN$, is a white to off-white crystalline solid.^[1] It is a quaternary ammonium salt consisting of a central nitrogen atom bonded to four propyl groups and an iodide anion.^[1] This structure imparts unique physicochemical properties that are valuable in a wide range of chemical applications.^[2]

Physical Properties

The key physical properties of **tetrapropylammonium iodide** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₈ IN	[3]
Molecular Weight	313.26 g/mol	[3]
Appearance	White to off-white crystalline solid	[1]
Melting Point	280-285 °C (decomposes)	[4]
Density	1.313 g/cm ³	[5]
Vapor Pressure	0.00000001 mmHg	[6]
Solubility in Water	Soluble	[7]
Sensitivity	Hygroscopic	[8]

Solubility

Tetrapropylammonium iodide's solubility is a critical factor in its application, particularly in phase-transfer catalysis and as an electrolyte. It is generally soluble in polar solvents due to its ionic nature.[6]

Solvent	Solubility (g/100 g of solvent) at 25°C	Reference
Methanol	124.06	[9]
Ethanol	30.34	[9]
Acetonitrile	27.8	[9]
Chloroform	54.6	[9]
Water	18.64	[9]
Acetone	5.15	[9]
1-Butanol	6.5	[9]
Benzonitrile	8.4	[9]
Nitrobenzene	4.8	[9]
Nitromethane	19.5	[9]
Ethyl Acetate	0.07	[9]

Crystal Structure

The crystal structure of **tetrapropylammonium iodide** has been determined, providing insight into its solid-state properties.

Crystal System	Orthorhombic	[6]
Space Group	P 21 21 21	[6]
Lattice Parameters	a = 14.037 Å, b = 11.7160 Å, c = 9.3020 Å	[6]
Angles	$\alpha = 90^\circ$, $\beta = 90^\circ$, $\gamma = 90^\circ$	[6]

Synthesis and Purification

Tetrapropylammonium iodide is typically synthesized via two primary methods: the Menshutkin reaction and the neutralization of tetrapropylammonium hydroxide.

Synthesis Protocols

2.1.1. Menshutkin Reaction (Alkylation of Tripropylamine)

This is the most common method for preparing **tetrapropylammonium iodide**, involving the reaction of tripropylamine with 1-iodopropane.^[2]

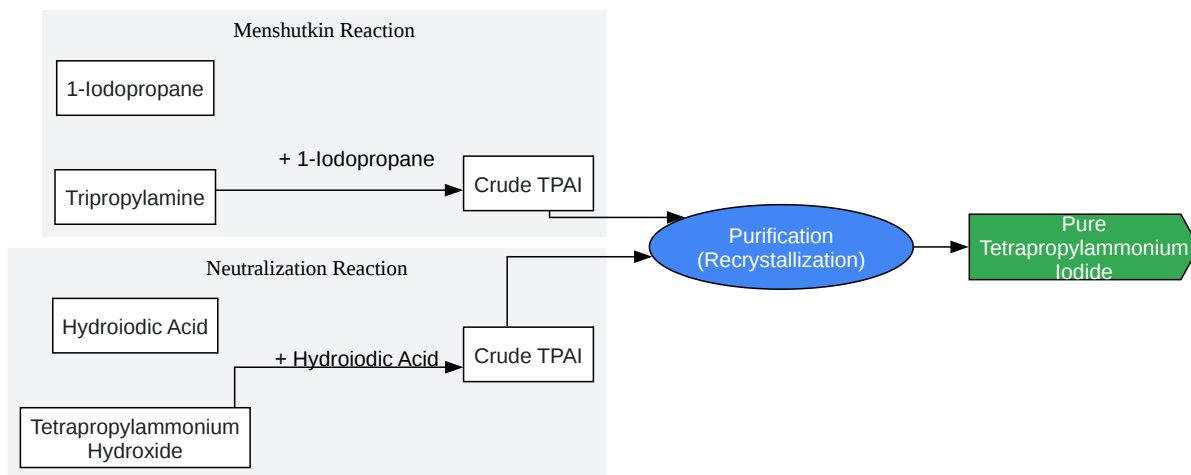
- Reaction: $(\text{CH}_3\text{CH}_2\text{CH}_2)_3\text{N} + \text{CH}_3\text{CH}_2\text{CH}_2\text{I} \rightarrow (\text{CH}_3\text{CH}_2\text{CH}_2)_4\text{N}^+\text{I}^-$
- Protocol:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve tripropylamine in a suitable polar aprotic solvent (e.g., acetonitrile or acetone) or proceed without a solvent.^[2]
 - Add a stoichiometric equivalent of 1-iodopropane to the flask.
 - Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography.
 - Upon completion, the product often precipitates out of the solution upon cooling. If no precipitate forms, the solvent can be removed under reduced pressure.
 - The crude product is then collected for purification. Yields for this reaction are typically high, often in the range of 85-90%.^[2]

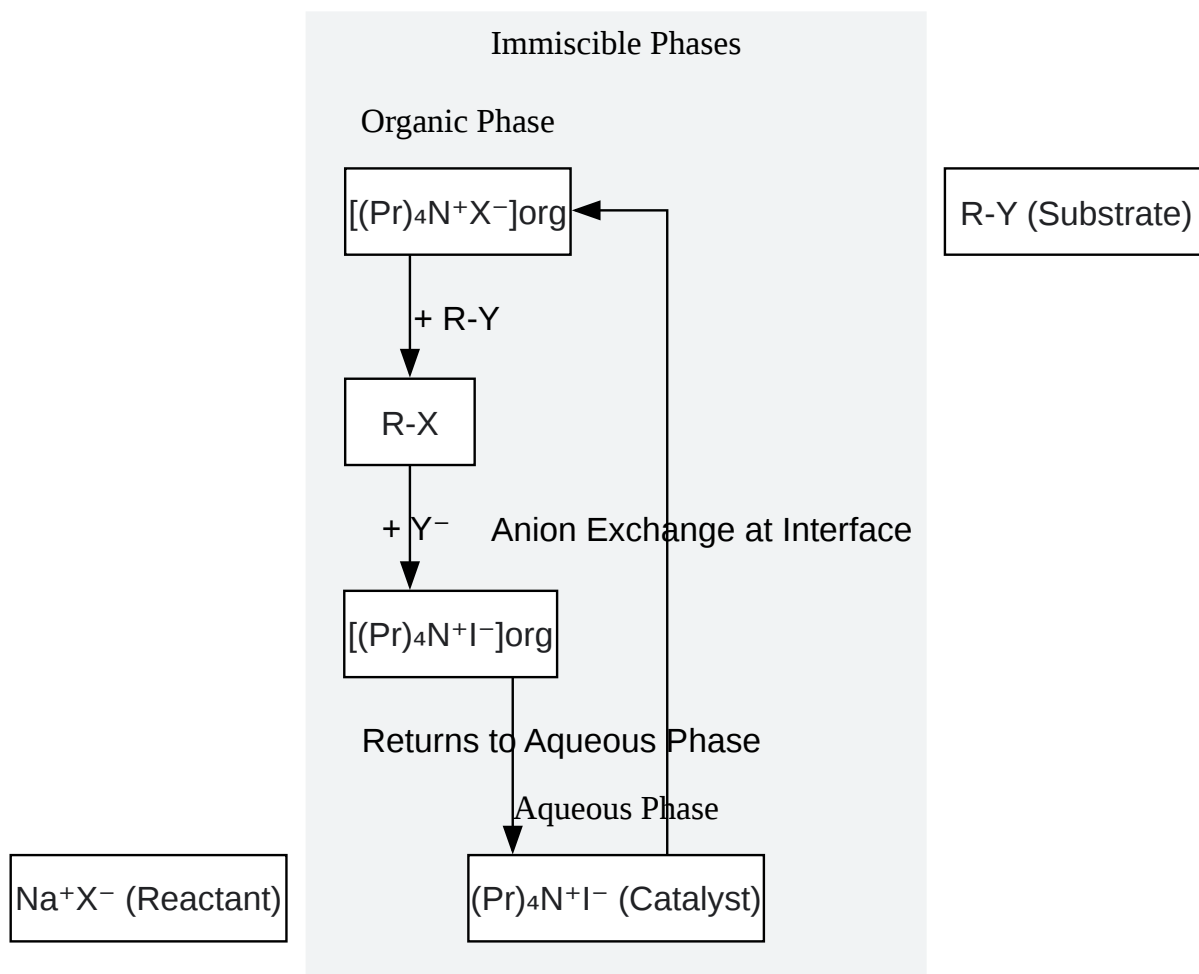
2.1.2. Neutralization of Tetrapropylammonium Hydroxide

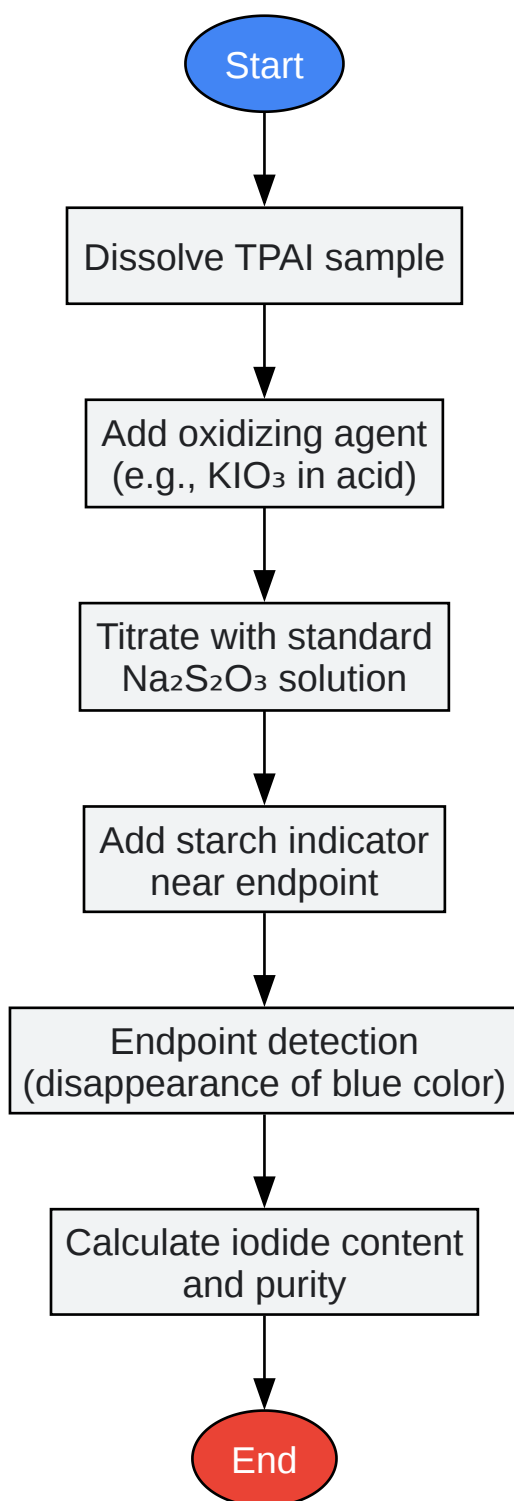
This method is employed when a high-purity product is desired, as the by-product is water, which is easily removed.^[2]

- Reaction: $(\text{CH}_3\text{CH}_2\text{CH}_2)_4\text{N}^+\text{OH}^- + \text{HI} \rightarrow (\text{CH}_3\text{CH}_2\text{CH}_2)_4\text{N}^+\text{I}^- + \text{H}_2\text{O}$
- Protocol:

- In a beaker, dissolve tetrapropylammonium hydroxide in water.
- Slowly add a stoichiometric amount of hydroiodic acid while stirring. The reaction is an acid-base neutralization.
- The resulting solution is an aqueous solution of **tetrapropylammonium iodide**.
- The water is removed under reduced pressure to yield the solid product.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrapropylammonium iodide [webbook.nist.gov]
- 2. Tetrapropylammonium iodide | 631-40-3 | Benchchem [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. ≥98%, solid | Sigma-Aldrich [sigmaaldrich.com]
- 5. nbinno.com [nbinno.com]
- 6. Tetrapropylammonium iodide | C₁₂H₂₈IN | CID 12429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. alfachemic.com [alfachemic.com]
- 8. Tetrapropylammonium iodide(631-40-3) 1H NMR spectrum [chemicalbook.com]
- 9. TETRAHEPTYLAMMONIUM IODIDE(3535-83-9) 1H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Tetrapropylammonium Iodide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146149#tetrapropylammonium-iodide-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com